

Application Note and Protocol: Preparation of Stable Lipid 29 Stock Solutions

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Compound of Interest

Compound Name: Lipid 29

Cat. No.: B11930361

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Introduction

Lipid 29 is an ionizable amino lipid that has become a critical component in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid therapeutics, such as mRNA.[1][2][3] The stability and performance of these LNPs are highly dependent on the quality and integrity of the individual lipid components.[2] Proper preparation and storage of **Lipid 29** stock solutions are therefore paramount to ensure reproducibility, efficacy, and stability in research and drug development applications. An improperly prepared stock solution can lead to aggregation, degradation, and inconsistent LNP formation, ultimately affecting experimental outcomes.

This document provides detailed protocols for the preparation of stable **Lipid 29** stock solutions for both high-concentration organic stocks, typically used for LNP formulation, and for multi-component aqueous-based solutions suitable for in vivo studies.

Physicochemical Properties and Data

A summary of the key physicochemical properties of **Lipid 29** is presented below. This data is essential for accurate calculations and handling.

Table 1: Physicochemical Properties of **Lipid 29**

Property	Value	Reference
CAS Number	2244716-55-8	[1]
Molecular Formula	C ₅₂ H ₉₇ N ₃ O ₆	[1]
Molecular Weight	860.34 g/mol	[1]
Appearance	Colorless to light yellow oil or ointment	[2][4]
pKa	6.91	[3][5]
Purity	≥98%	[5][6]

 Table 2: Solubility of **Lipid 29** in Various Solvents

Solvent / System	Maximum Solubility	Resulting Solution	Notes	Reference
Ethanol	25 mg/mL	Clear Solution	-	[5][6]
DMSO	100 mg/mL (116.23 mM)	Clear Solution	Requires sonication. Use of new, hygroscopic DMSO is recommended.	[2]
10% DMSO >> 90% Corn Oil	2.5 mg/mL (2.91 mM)	Clear Solution	Requires sonication.	[1][2]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% Saline	2.5 mg/mL (2.91 mM)	Clear Solution	Requires sonication.	[1][2]
10% DMSO >> 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (2.91 mM)	Suspended Solution	Requires sonication.	[1][2]

Table 3: Recommended Storage Conditions for **Lipid 29**

Form	Storage Temperature	Duration	Reference
Pure Compound	-20°C	3 years	[2][4]
Pure Compound	4°C	2 years	[2][4]
In Solvent	-80°C	6 months	[2][4]
In Solvent	-20°C	1 month	[2][4]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in Ethanol

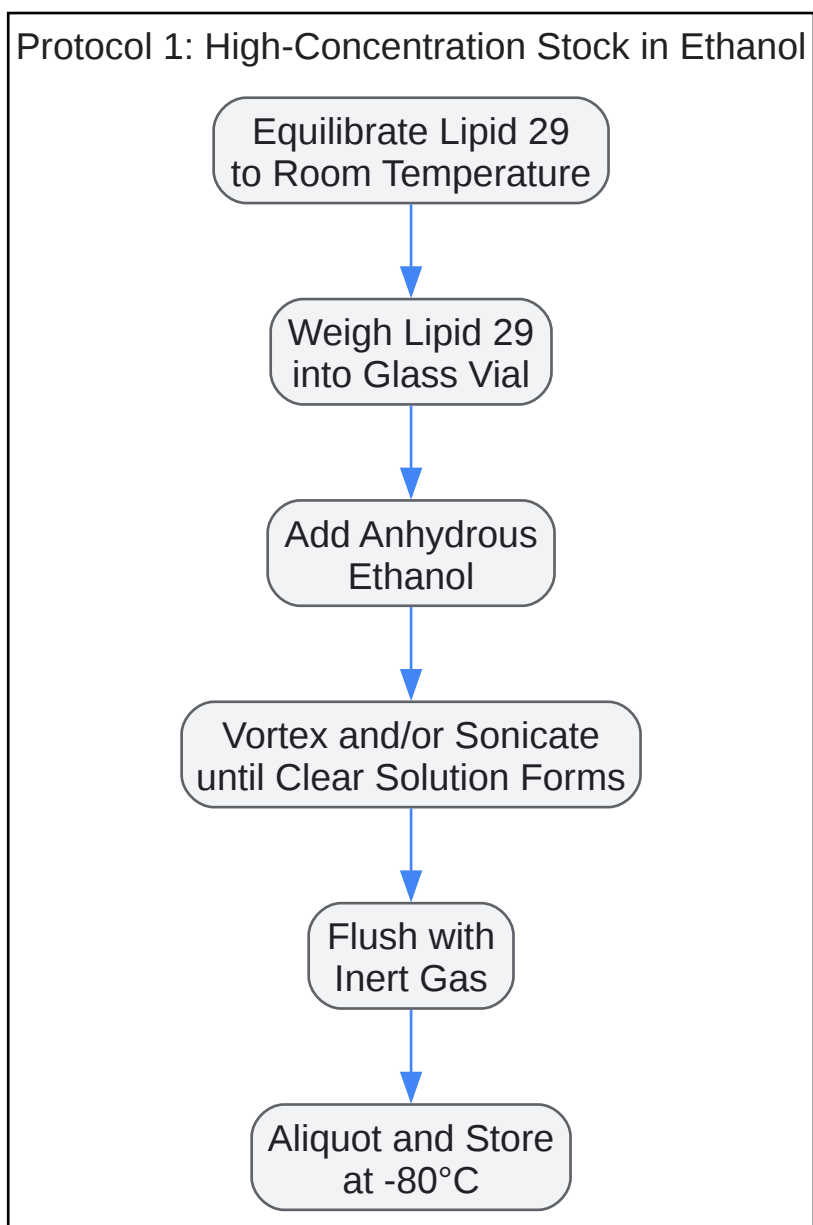
This protocol is suitable for preparing a concentrated stock of **Lipid 29** in ethanol, a common solvent used for the formulation of lipid nanoparticles.

Materials:

- **Lipid 29** (pure form)
- Anhydrous Ethanol (≥99.5%)
- Inert gas (Argon or Nitrogen)
- Glass vial with PTFE-lined cap
- Analytical balance
- Calibrated pipettes
- Vortex mixer
- Bath sonicator

Procedure:

- Equilibration: Allow the vial containing pure **Lipid 29** to equilibrate to room temperature before opening to prevent moisture condensation.[7]
- Weighing: Accurately weigh the desired amount of **Lipid 29** into a clean, tared glass vial using an analytical balance.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of anhydrous ethanol to achieve the target concentration (e.g., 25 mg/mL).
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the lipid is not fully dissolved, place the vial in a bath sonicator and sonicate for 5-10 minutes, or until the solution becomes clear.[2] Gentle warming (37-42°C) may also aid dissolution but should be done cautiously.[7]
- Inert Gas Purge: Once fully dissolved, gently flush the headspace of the vial with an inert gas (argon or nitrogen) to displace oxygen and minimize oxidative degradation.
- Storage:
 - Seal the vial tightly.
 - For short-term storage, store at -20°C for up to one month.[2][4]
 - For long-term stability, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for up to six months.[2][4]



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Caption: Workflow for preparing a high-concentration **Lipid 29** stock solution in ethanol.

Protocol 2: Preparation of a Multi-Component Solution for In Vivo Use

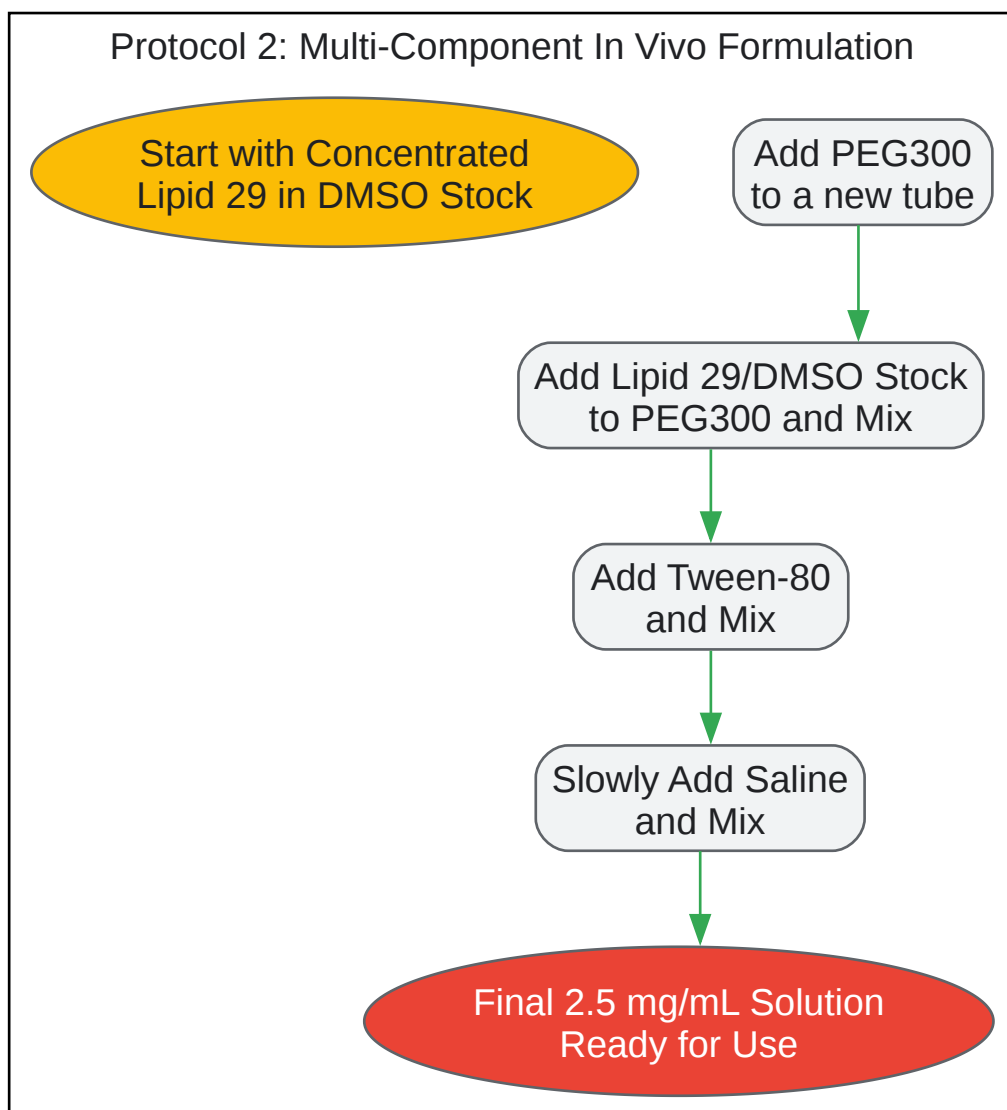
This protocol describes the preparation of a 2.5 mg/mL **Lipid 29** solution in a co-solvent system suitable for administration in animal models. The sequential addition of solvents is critical to prevent precipitation.[1][2]

Materials:

- **Lipid 29** stock solution in DMSO (e.g., 25 mg/mL, prepared similarly to Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl, sterile)
- Sterile conical tubes or vials
- Calibrated pipettes

Procedure:

- Prepare DMSO Stock: First, prepare a concentrated stock of **Lipid 29** in DMSO (e.g., 25 mg/mL). Ensure it is fully dissolved.
- Sequential Addition: For a final volume of 1 mL, the following steps must be performed in order, mixing thoroughly after each addition.
 - Add 400 μ L of PEG300 to a sterile tube.
 - Add 100 μ L of the 25 mg/mL **Lipid 29** DMSO stock to the PEG300. Mix until uniform.
 - Add 50 μ L of Tween-80 to the mixture. Mix again until uniform.
 - Slowly add 450 μ L of saline to the mixture while vortexing gently to bring the final volume to 1 mL. This will result in a final **Lipid 29** concentration of 2.5 mg/mL.
- Final Dissolution: The final solution should be clear. If any cloudiness persists, sonicate briefly in a bath sonicator.[1][2]
- Use and Storage: This formulation is intended for immediate use. If short-term storage is necessary, keep it at 4°C, but stability should be validated. The protocol notes that for dosing periods longer than half a month, this formulation should be used with caution.[2]



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Caption: Sequential workflow for preparing a multi-component **Lipid 29** solution for in vivo use.

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